

Comparative Efficacy of Nequinate Versus Decoquinate Against *Eimeria tenella*

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Compound of Interest

Compound Name: *Nequinate*

Cat. No.: *B1678197*

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A Guide for Researchers and Drug Development Professionals

This guide provides a comparative analysis of the efficacy of two quinolone anticoccidial agents, **nequinate** (methyl benzoquate) and decoquinate, against *Eimeria tenella*, the causative agent of cecal coccidiosis in poultry. This document synthesizes available experimental data to assist researchers, scientists, and drug development professionals in evaluating these compounds.

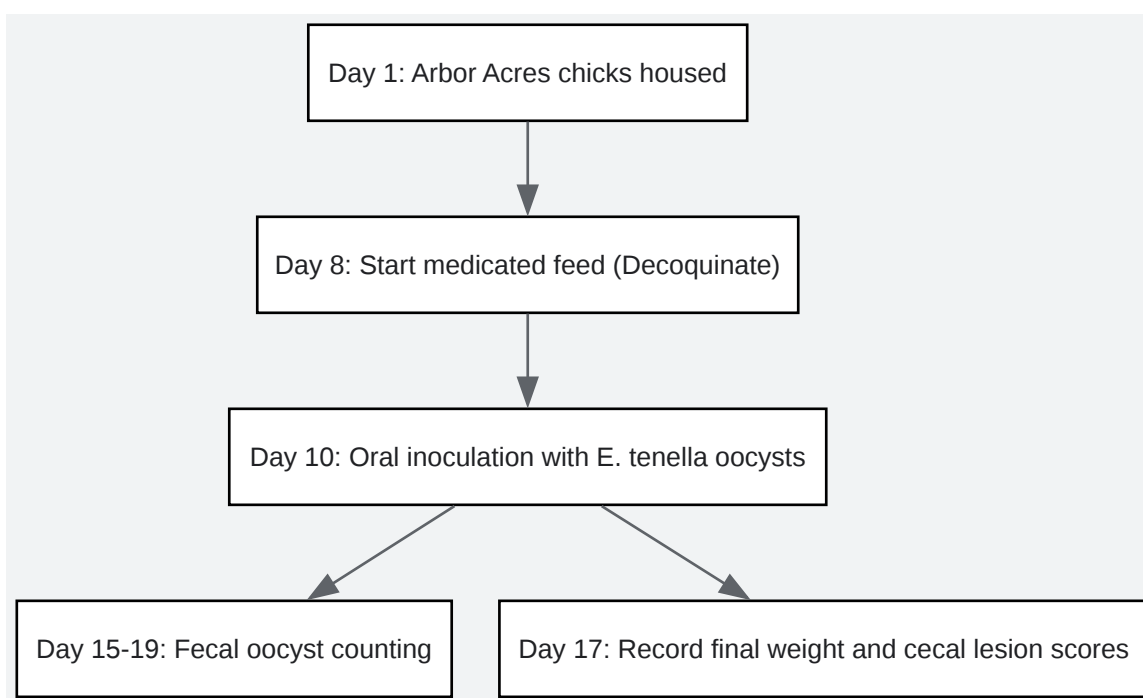
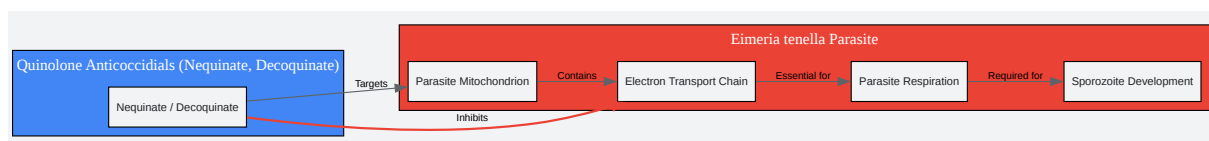
Executive Summary

Both **nequinate** and decoquinate are quinolone compounds that function by inhibiting the mitochondrial respiration of the *Eimeria* parasite.^[1] While both have demonstrated efficacy against *Eimeria tenella*, available research provides more extensive quantitative data for decoquinate. Studies indicate that decoquinate is highly effective in preventing cecal lesions, reducing oocyst production, and improving weight gain in chickens experimentally infected with *E. tenella*.^[2] **Nequinate** has also been shown to have coccidiostatic activity, with high sensitivity reported in field isolates of *E. tenella*. However, detailed, publicly available data from head-to-head comparative studies are limited, necessitating an indirect comparison based on existing individual studies.

Mechanism of Action

Nequinate and decoquinate share a common mechanism of action. As quinolone anticoccidials, they disrupt the electron transport chain in the parasite's mitochondria, ultimately

inhibiting respiration.[1] This action is most effective against the early stages of the parasite's life cycle, specifically the sporozoites.



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References

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- 2. Efficacy of decoquinate against drug sensitive laboratory strains of Eimeria tenella and field isolates of Eimeria spp. in broiler chickens in China - PubMed [pubmed.ncbi.nlm.nih.gov]
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